

In-depth Technical Guide: Ro 23-3423 Inhibition of Thromboxane Synthase

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Compound of Interest

Compound Name: Ro 23-3423

Cat. No.: B1679467

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This technical guide provides a comprehensive overview of the inhibitory activity of **Ro 23-3423** on thromboxane synthase. It includes quantitative data, detailed experimental methodologies, and a visual representation of the relevant biochemical pathways.

Quantitative Data: IC50 Value of Ro 23-3423

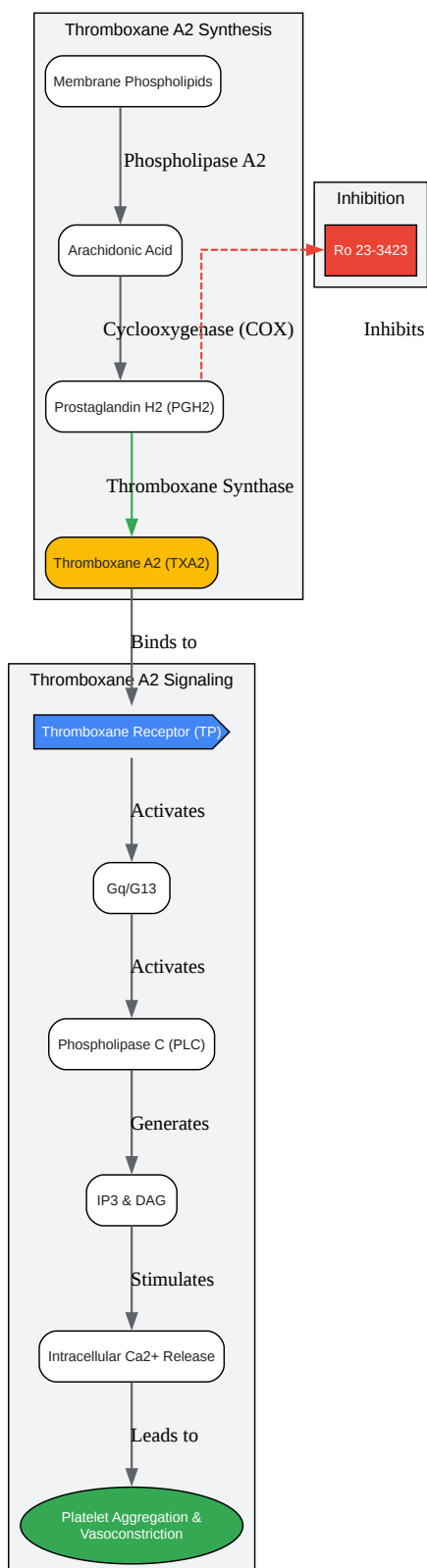
The inhibitory potency of **Ro 23-3423** against thromboxane synthase is quantified by its half-maximal inhibitory concentration (IC50). This value represents the concentration of the inhibitor required to reduce the enzyme's activity by 50%.

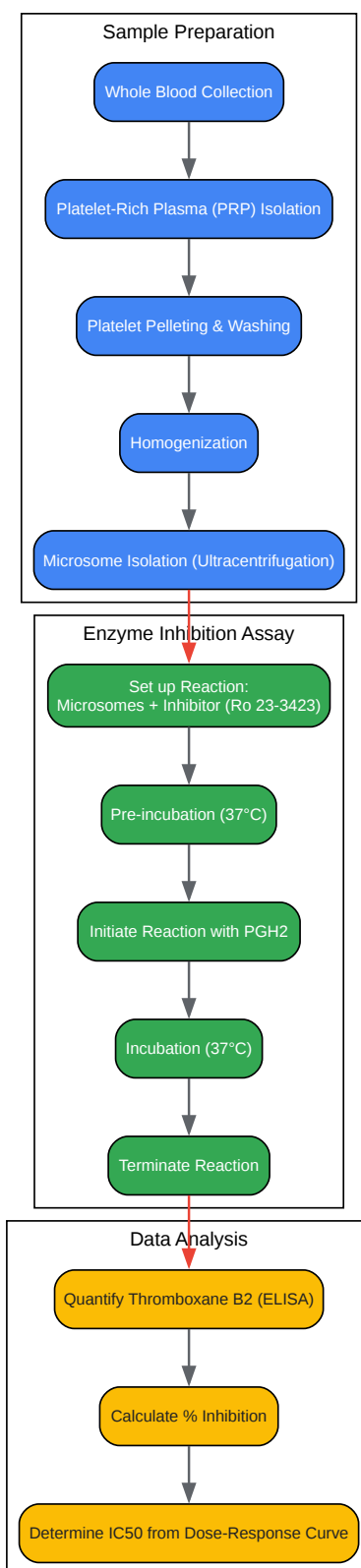
Compound	Target Enzyme	Enzyme Source	IC50 Value
Ro 23-3423	Thromboxane Synthase	Human Platelet Microsomes	0.33 μ M ^{[1][2][3]}

Thromboxane A2 Synthesis and Signaling Pathway

Thromboxane A2 (TXA2) is a potent bioactive lipid involved in various physiological processes, including platelet aggregation and vasoconstriction. Its synthesis is a key step in the arachidonic acid cascade. The inhibition of thromboxane synthase by **Ro 23-3423** disrupts this pathway.

The following diagram illustrates the synthesis of thromboxane A₂ from arachidonic acid and its subsequent signaling cascade.





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References

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